

Technical Guidance on Heliosit: Shelf Life and Storage Protocols

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Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

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Heliosit® Orthodontic, a light-curing, single-component bonding material, is widely utilized for affixing orthodontic brackets. Its stability and performance are contingent upon adherence to prescribed storage conditions and awareness of its shelf life. This guide provides a technical overview of these parameters for researchers, scientists, and professionals in drug development.

Composition Overview

Heliosit Orthodontic's composition is a critical determinant of its storage requirements. The material primarily consists of a monomer matrix, which includes urethane dimethacrylate, Bis-GMA, and decandiol dimethacrylate, accounting for 85% of its weight[1][2]. The remaining portion is comprised of highly dispersed silicon dioxide (14 wt%) as a filler, and catalysts and stabilizers (1 wt%)[1][2].

Shelf Life and Expiration

The shelf life of **Heliosit** Orthodontic is indicated by the expiration date printed on the packaging. It is imperative not to use the material beyond this date to ensure optimal bonding performance[3][4]. The chemical stability of the product is maintained under normal handling and storage conditions; however, it is photoreactive, meaning exposure to light can induce premature polymerization[5][6].

Storage Conditions

Proper storage is crucial to preserve the integrity of **Heliosit** Orthodontic. The recommended storage temperature range is between 2°C and 28°C (36°F and 82°F)[3][4]. Storing the material within this temperature range is vital, as temperature fluctuations can significantly affect the shelf life and bonding efficacy of resin cements[7].

Key storage recommendations include:

- **Temperature Control:** Maintain a consistent temperature between 2°C and 28°C[3][4].
- **Light Protection:** The material must be protected from light exposure to prevent premature curing[5][6]. Syringes should be resealed immediately after use[3].
- **Original Packaging:** Store the product in its original receptacle to shield it from environmental factors[5].
- **Heat and Sunlight Avoidance:** Protect from heat and direct sunlight[5][6].

Parameter	Recommended Condition	Rationale
Storage Temperature	2°C - 28°C (36°F - 82°F)	To maintain chemical stability and prevent degradation[3][4]. Studies on similar materials show that storage temperature significantly impacts shelf life and bond strength[7].
Light Exposure	Protect from light	The material is photoreactive and can polymerize prematurely upon exposure[5][6].
Packaging	Keep in original, tightly sealed container	To prevent contamination and exposure to light and air[3][5].
Heat and Sunlight	Avoid direct exposure	To prevent thermal degradation of the components[5][6].
Usage Post-Expiration	Do not use after the expiration date	To ensure product efficacy and safety[3][4].

Experimental Protocols for Stability Assessment

While specific internal testing protocols for **Heliosit** are proprietary, a general methodology for assessing the stability of dental resins can be outlined. This would typically involve accelerated aging and real-time stability studies.

Objective: To evaluate the effect of storage conditions on the physical and chemical properties of the dental bonding agent over time.

Methodology:

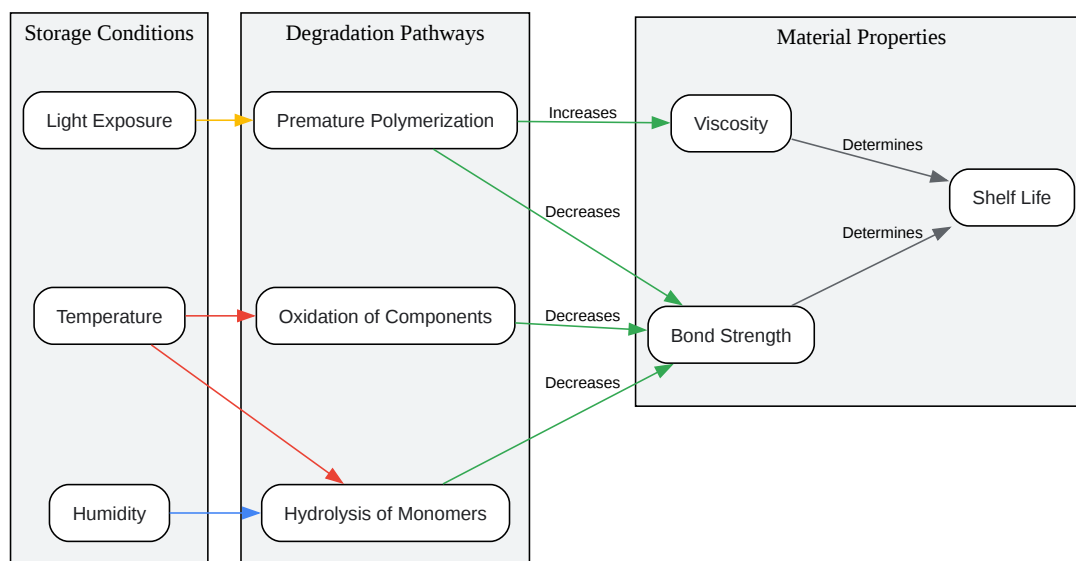
- Sample Preparation: A batch of **Heliosit** Orthodontic is divided into multiple sample groups.
- Storage Conditions:

- Control Group: Stored under recommended conditions (e.g., $23^{\circ}\text{C} \pm 2^{\circ}\text{C}$, $50\% \pm 10\%$ relative humidity, protected from light).
- Accelerated Aging Group: Stored at elevated temperatures (e.g., $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$, $75\% \pm 5\%$ relative humidity).
- Refrigerated Group: Stored at the lower end of the recommended range (e.g., $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$).
- Testing Intervals: Samples from each group are tested at predetermined intervals (e.g., 0, 3, 6, 12, 24, and 36 months).
- Analytical Tests:
 - Shear Bond Strength: To assess the adhesive strength to a standardized substrate (e.g., etched enamel or ceramic). This is a critical performance indicator[8].
 - Degree of Conversion: Measured using Fourier Transform Infrared Spectroscopy (FTIR) to determine the extent of monomer to polymer conversion upon light curing.
 - Viscosity: Assessed with a rheometer to detect changes in the material's handling properties.
 - Hardness: Measured using a microhardness tester on cured samples.
 - Color Stability: Evaluated using a spectrophotometer to detect any color changes over time.

This structured approach allows for the systematic evaluation of the product's stability and the validation of its shelf life.

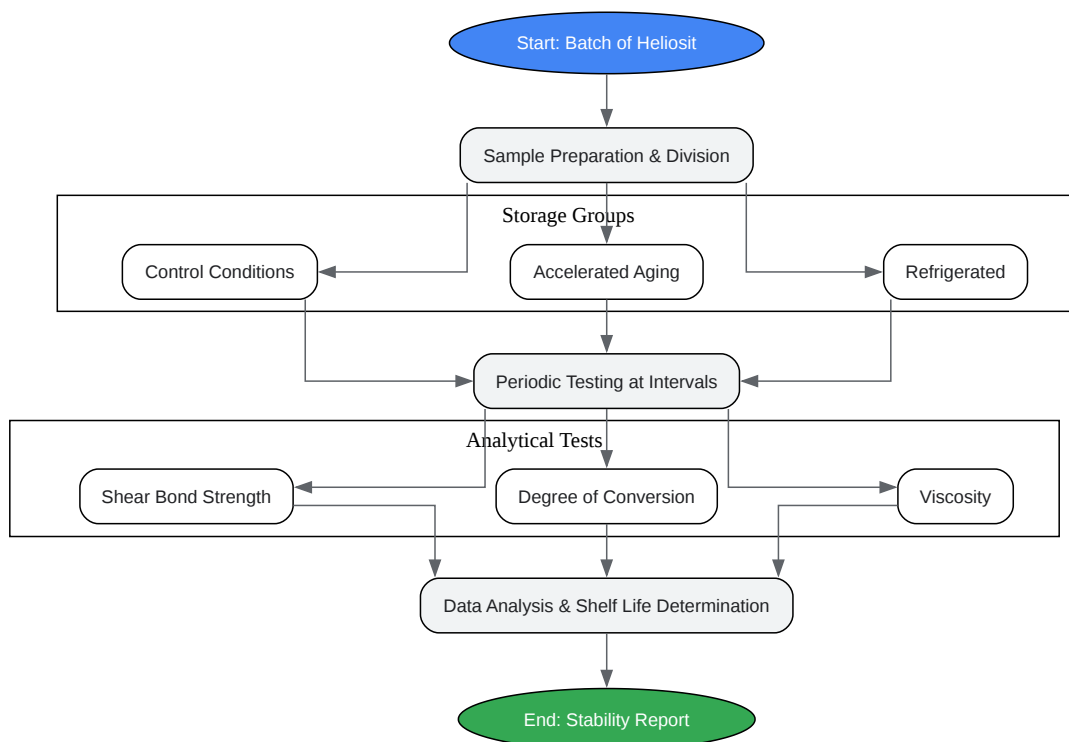
Logical Relationships and Workflows

To visualize the factors influencing the stability of **Heliosit**, the following diagrams are provided.



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Caption: Influence of storage conditions on **Heliosit** degradation.



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Caption: Experimental workflow for **Heliosit** stability testing.

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